

Application Notes and Protocols: Fluorescent Probes from Diamino-Isoquinoline Scaffolds

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Compound of Interest

Compound Name: *Isoquinoline-7,8-diamine*

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These application notes provide a comprehensive overview of the development and application of fluorescent probes based on diamino-isoquinoline scaffolds, with a focus on derivatives of a structure closely related to **Isoquinoline-7,8-diamine**. The information is intended to guide researchers in the synthesis, characterization, and application of these probes in cellular imaging and sensing.

Introduction

Isoquinoline derivatives are a significant class of heterocyclic compounds that have garnered substantial interest for their diverse biological activities and unique fluorescent properties.[1][2][3][4] Their rigid, planar structure combined with opportunities for functionalization makes them excellent candidates for the development of fluorescent probes. Probes derived from diamino-isoquinolines, in particular, can be designed to exhibit environment-sensitive fluorescence, making them valuable tools for detecting specific analytes like metal ions and for live-cell imaging.[5][6][7]

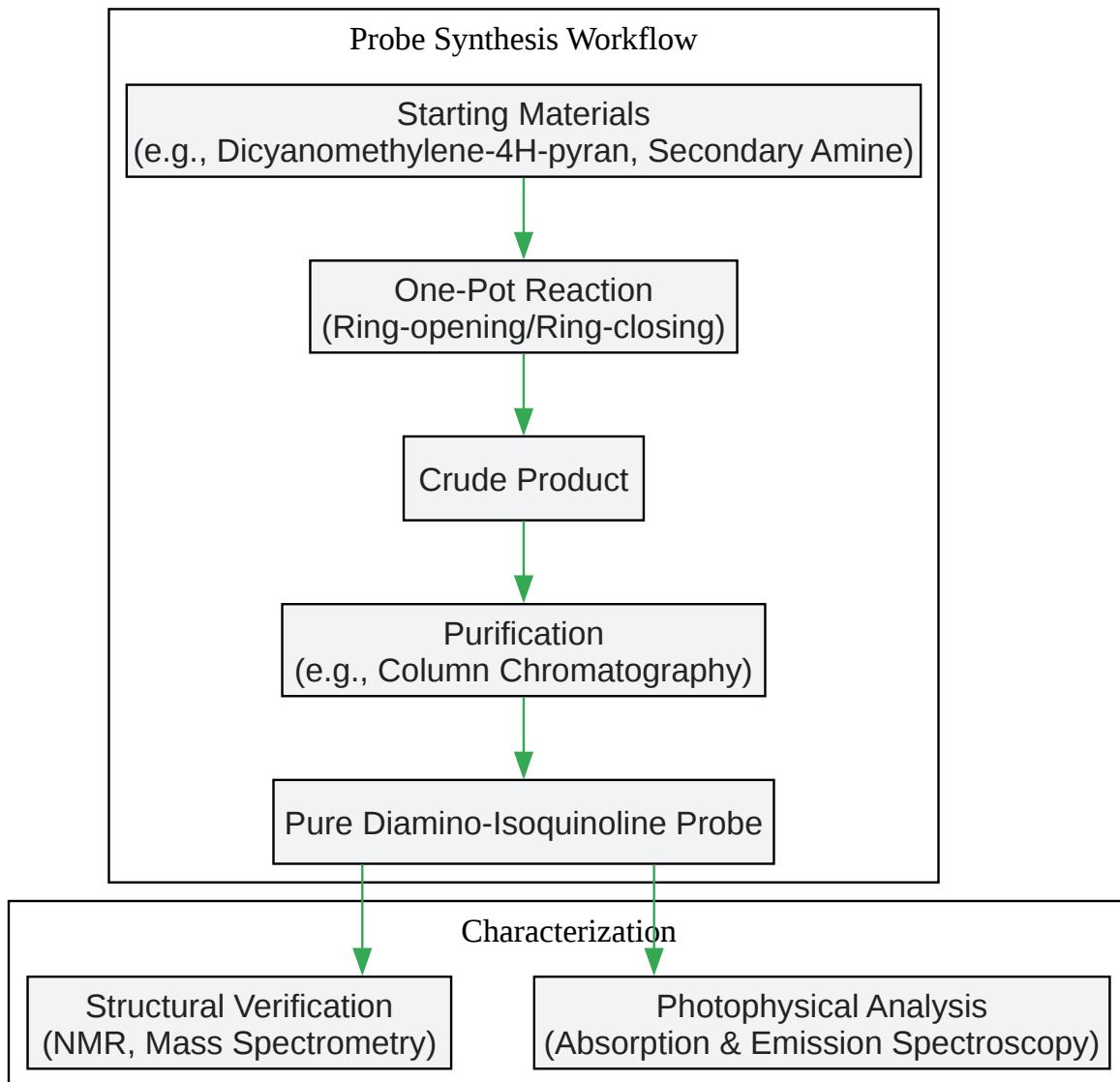
This document focuses on the synthesis and applications of fluorescent probes derived from a 3,6-diamino-7,8-dihydroisoquinoline-4-carbonitrile (DDIC) core, a scaffold structurally similar to the target **Isoquinoline-7,8-diamine**. The protocols and data presented are based on published findings for DDIC derivatives and are supplemented with established methodologies for other isoquinoline-based probes.

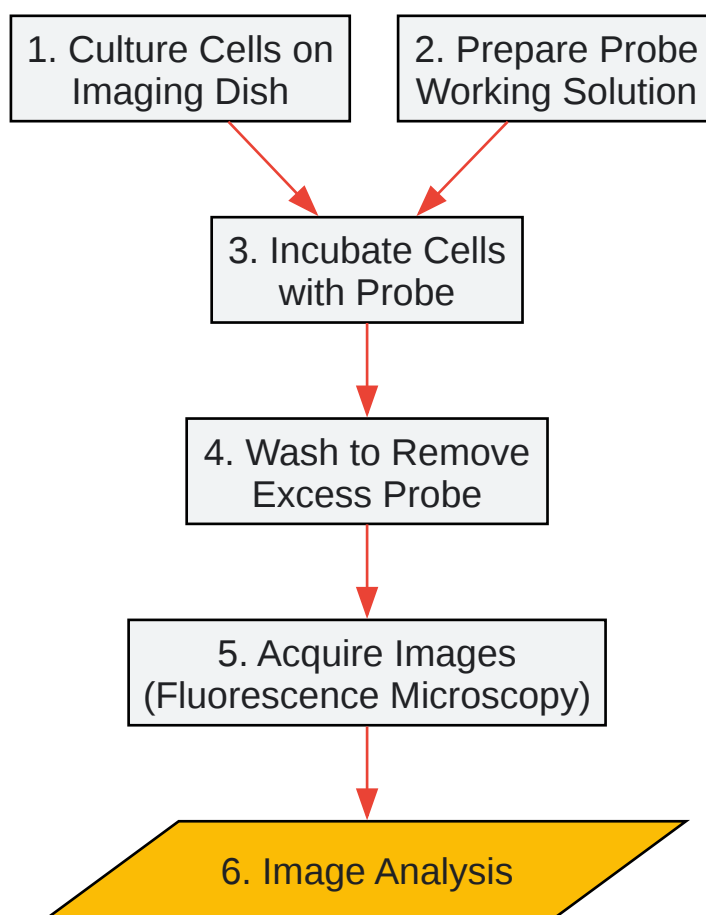
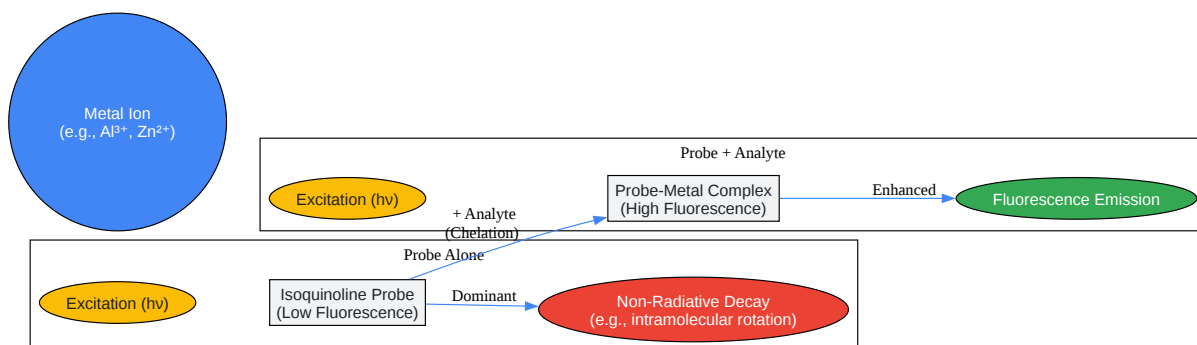
Probe Synthesis

The synthesis of fluorescent probes from diamino-isoquinoline scaffolds can be achieved through various organic chemistry reactions. A key strategy involves the reaction of dicyanomethylene-4H-pyran derivatives with secondary amines, which proceeds through a ring-opening and subsequent ring-closing mechanism to yield the desired diamino-dihydroisoquinoline core.^[8]

General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of diamino-isoquinoline derived fluorescent probes.





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